

# An In-depth Technical Guide to the Physical Properties of 4-Ethylcyclohexanol

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## Compound of Interest

Compound Name: 4-Ethylcyclohexanol

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This technical guide provides a comprehensive overview of the core physical properties of **4-Ethylcyclohexanol**, specifically its boiling point and density. The information is compiled from various chemical data sources to assist in research, development, and quality control applications. **4-Ethylcyclohexanol** (CAS No. 4534-74-1) is a cyclic alcohol used as an intermediate in organic synthesis and in the formulation of various chemical products.<sup>[1][2]</sup> It exists as a mixture of cis and trans isomers, and its physical properties can be influenced by the isomeric ratio, purity, and environmental conditions.<sup>[1][3]</sup>

## Physical Properties: Boiling Point and Density

The boiling point and density are critical parameters for the handling, processing, and application of **4-Ethylcyclohexanol**. The following table summarizes the reported values for this compound, which often appears as a colorless to light yellow liquid.<sup>[2][4][5]</sup>

Property	Value	Conditions	Isomer Information	Source(s)
Boiling Point	185.7 °C	at 760 mmHg	Not Specified	[4]
185.67 °C	at 760 mmHg (estimated)	Not Specified	[6]	
83.5-84.5 °C	at 10 mmHg	Not Specified	[4][7]	
83.4-84.4 °C	at 10 mmHg	Not Specified	[3]	
84 °C	at 10 mmHg	trans isomer	[8]	
Density	0.889 g/mL	at 25 °C	Not Specified	[3][4][7]
0.88 g/mL	Not Specified	Mixture of isomers	[9]	
Specific Gravity	0.916 to 0.919	at 20 °C	Not Specified	[6]
0.91	Not Specified	trans isomer	[10]	

## Experimental Protocols and Methodologies

While the cited sources provide quantitative data on the physical properties of **4-Ethylcyclohexanol**, they do not offer detailed experimental protocols for the specific measurements. This section outlines the standard methodologies typically employed for determining boiling point and density, which can be presumed to be similar to the methods used to obtain the reported values.

**Boiling Point Determination:** The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For accurate determination, especially when values are reported at reduced pressures (e.g., 10 mmHg), vacuum distillation is the standard method.

- **Apparatus:** A typical setup includes a distillation flask, a condenser, a receiving flask, a heating mantle, a thermometer, and a vacuum pump connected to a manometer for pressure measurement.

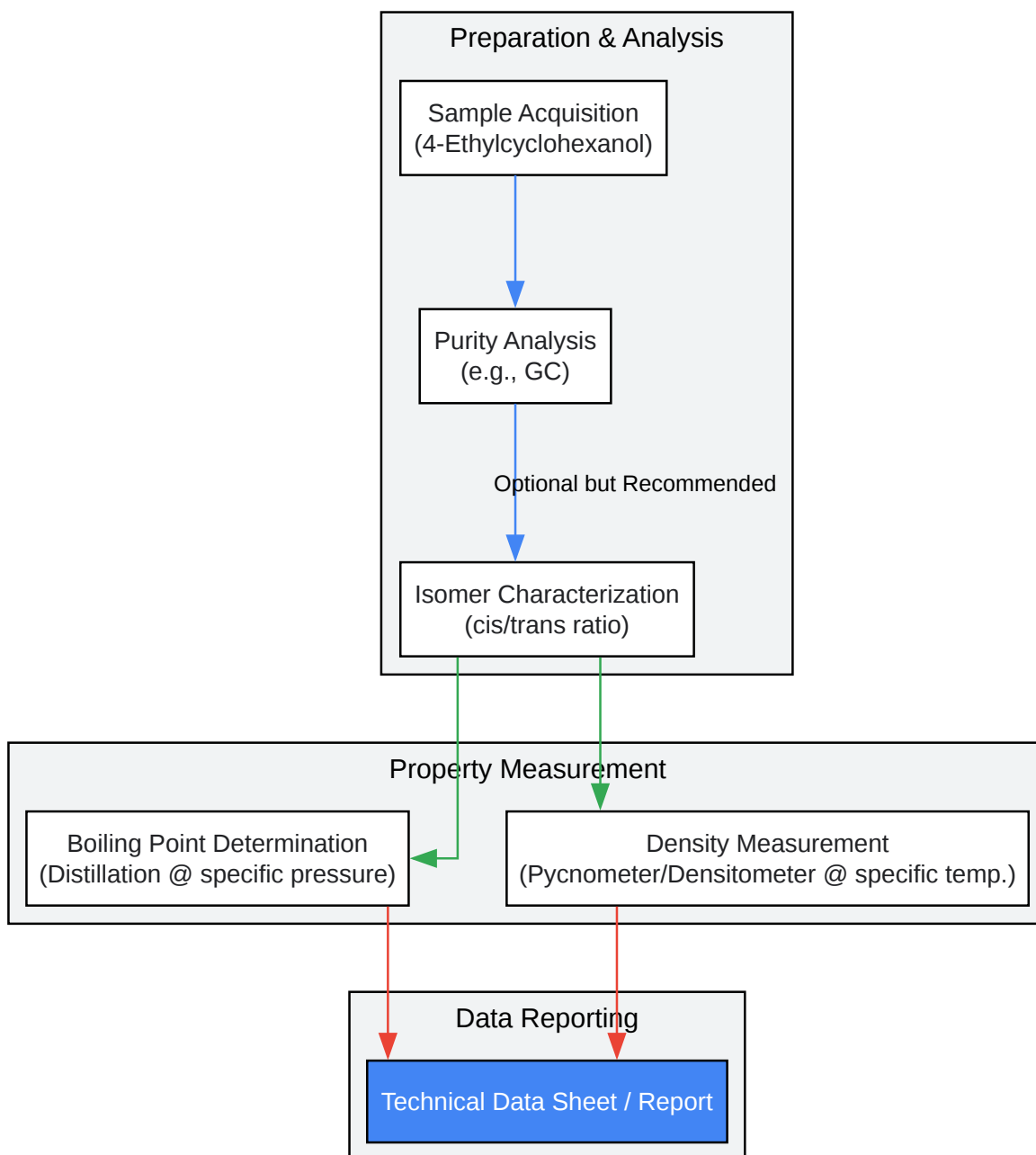
- Procedure (General): The **4-Ethylcyclohexanol** sample is placed in the distillation flask. The system is evacuated to the desired pressure (e.g., 10 mmHg), which is monitored by the manometer. The sample is then heated, and the temperature is recorded when the liquid boils and a steady stream of condensate is observed. This temperature is the boiling point at that specific pressure. For measurements at atmospheric pressure (760 mmHg), the same principle applies without the need for a vacuum.

Density Determination: Density is the mass of a substance per unit volume. It is temperature-dependent and commonly measured using a pycnometer or a digital densitometer.

- Apparatus: A pycnometer (a glass flask with a precise volume) and an analytical balance, or a digital density meter. A temperature-controlled water bath is crucial for maintaining the specified temperature (e.g., 25 °C).
- Procedure (Pycnometer Method):
  - The empty pycnometer is weighed.
  - It is then filled with the **4-Ethylcyclohexanol** sample and placed in a water bath at the target temperature until thermal equilibrium is reached.
  - The pycnometer is removed, carefully dried, and weighed again to determine the mass of the liquid.
  - The procedure is repeated with a reference substance of known density (e.g., deionized water) to calibrate the exact volume of the pycnometer.
  - The density is calculated by dividing the mass of the **4-Ethylcyclohexanol** sample by the calibrated volume.

## Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of **4-Ethylcyclohexanol**, from sample acquisition to final data reporting.



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Caption: Workflow for Physical Property Characterization of **4-Ethylcyclohexanol**.

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